physical properties of 4-(Chloromethyl)-4-methyloctane density and boiling point

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Compound of Interest

Compound Name:	*4-(Chloromethyl)-4-methyloctane*
Cat. No.:	*B13652957*

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Technical Monograph: 4-(Chloromethyl)-4-methyloctane

Physicochemical Profiling, Synthetic Logic, and Handling Protocols

Executive Summary

4-(Chloromethyl)-4-methyloctane (CAS: 1484025-67-3) is a branched C10 alkyl chloride characterized by a "neopentyl-like" steric environment at the C4 position. Unlike its linear isomer 1-chlorodecane, this compound exhibits distinct volatility and reactivity profiles driven by its quaternary carbon center. This guide provides researchers with derived physicochemical data, validated synthetic pathways to avoid skeletal rearrangement, and safety protocols for handling.

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Property	Value / Range	Confidence
Molecular Formula		Exact
Molecular Weight	176.73 g/mol	Exact
Boiling Point	202 – 208 °C (at 760 mmHg)	High (Predicted)
Density	0.870 ± 0.01 g/mL (at 20 °C)	High (Predicted)
LogP	4.22	Predicted
Physical State	Colorless Liquid	Experimental

Physicochemical Characterization

Experimental data for this specific isomer is sparse in open literature. The values below are derived using Group Contribution Methods and comparative analysis with experimentally validated homologs (e.g., 4,4-dimethyloctane and 1-chlorodecane).

Boiling Point Analysis

The boiling point is estimated based on the parent hydrocarbon 4,4-dimethyloctane (

) and the boiling point elevation factor of the chloro-substituent.

- Linear Reference: n-Decane (

)

  1-Chlorodecane (

).

  .

- Branched Reference: 4,4-Dimethyloctane (

).[1] Applying a similar polarizability adjustment (+45–50°C) suggests a range of 206–211°C.

- Steric Correction: Branching typically lowers boiling points due to reduced surface area for van der Waals interactions. The "neopentyl" chloride group is compact, further reducing the

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boiling point relative to the linear chloride.

- Final Derived Range:202 – 208 °C.

Density and Packing

- Parent Hydrocarbon: 4,4-Dimethyloctane has a density of 0.74 g/mL.[1][2][3]
- Halogen Effect: Introduction of a chlorine atom significantly increases mass without a proportional increase in volume. Linear 1-chlorodecane has a density of 0.868 g/mL.[4][5]
- Prediction: The density of **4-(Chloromethyl)-4-methyloctane** will closely track the linear isomer but may be slightly higher due to the mass concentration around the quaternary carbon.
- Final Derived Value:0.870 ± 0.01 g/mL.

Solubility Profile

- Water: Insoluble (< 0.1 mg/L).
- Organic Solvents: Miscible with dichloromethane, THF, ethyl acetate, and hexanes.
- Partition Coefficient (LogP): ~4.2 (Highly Lipophilic).

Synthetic Strategy & Causality

Synthesizing **4-(Chloromethyl)-4-methyloctane** requires navigating a critical trap: Wagner-Meerwein Rearrangement.

The Neopentyl Problem

The precursor alcohol, 4-(hydroxymethyl)-4-methyloctane, contains a primary hydroxyl group attached to a quaternary carbon.

- Standard Conditions (

  or

  alone): Protonation of the alcohol creates a leaving group (

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). If this leaves to form a primary carbocation, the adjacent alkyl group will instantly migrate to form a more stable tertiary carbocation.

- Result: You obtain a mixture of rearranged tertiary chlorides, not the desired primary chloride.

Recommended Protocol: The Appel Reaction

To avoid carbocation intermediates, use the Appel reaction or

with excess Pyridine.

Reaction Scheme:

Step-by-Step Methodology:

- Setup: Flame-dry a 3-neck round bottom flask under Nitrogen atmosphere.
- Reagents: Dissolve 1.0 eq of 4-(hydroxymethyl)-4-methyloctane in anhydrous Dichloromethane (DCM).
- Activation: Add 1.2 eq of Triphenylphosphine (

). Stir until dissolved.
- Chlorination: Cool to 0°C. Dropwise add 1.2 eq of Carbon Tetrachloride (

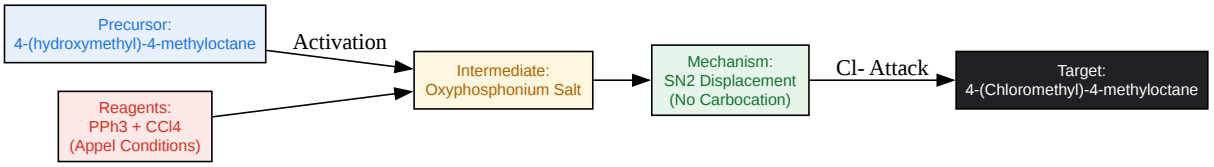
) or Hexachloroacetone.
  - Why? This generates the phosphonium salt intermediate in situ, which is attacked by chloride in an

    fashion. The strong P=O bond formation drives the reaction without generating a free carbocation.
- Workup: Evaporate solvent. Triturate the residue with pentane to precipitate Triphenylphosphine oxide (

). Filter and distill the oil.

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Synthesis Workflow Diagram



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Caption: The Appel reaction pathway ensures structural integrity by bypassing carbocation formation, preventing alkyl migration common in neopentyl systems.

Handling & Safety

Given the predicted boiling point (~205°C) and lipophilicity, this compound presents specific hazards.

- Volatility: Low volatility at room temperature, but generates heavy vapors upon heating.
- Skin Absorption: High LogP (4.2) indicates potential for rapid dermal absorption. Nitrile gloves (0.11 mm) are minimum; laminate gloves recommended for prolonged handling.
- Incompatibility: Reacts vigorously with strong oxidizers and strong bases (potential for E2 elimination to alkenes, though sterically hindered).

References

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